

# A Technical Guide to Natural Analogues for Selenium-79 Migration Studies

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## Compound of Interest

Compound Name: Selenium-79

Cat. No.: B1240439

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## Executive Summary

**Selenium-79** (Se-79) is a long-lived fission product of significant concern for the long-term safety of deep geological repositories for radioactive waste. Its mobility in the geosphere is highly dependent on its speciation, which is controlled by the prevailing redox conditions. To build confidence in the long-term performance of these repositories, it is crucial to study natural systems that have analogous geochemical environments. This technical guide provides an in-depth overview of the use of natural analogues, particularly uranium roll-front deposits, for studying the migration and retardation of selenium. It details the geochemical behavior of selenium, experimental protocols for its analysis, and presents quantitative data from relevant analogue sites.

## Introduction to Selenium-79 and the Importance of Natural Analogues

**Selenium-79** is a beta-emitting radionuclide with a half-life of approximately 327,000 years.<sup>[1]</sup> It is produced in nuclear reactors and is a key component of high-level radioactive waste. The environmental behavior of selenium is complex, as it can exist in several oxidation states: selenate ( $\text{SeO}_4^{2-}$ , Se(VI)), selenite ( $\text{SeO}_3^{2-}$ , Se(IV)), elemental selenium (Se(0)), and selenide ( $\text{Se}^{2-}$ , Se(-II)).<sup>[2][3]</sup> Selenate is highly soluble and mobile in groundwater, posing a potential

risk for transport from a repository.[1][2] In contrast, selenite is more readily adsorbed onto mineral surfaces, and elemental selenium and metal selenides are largely insoluble.[2]

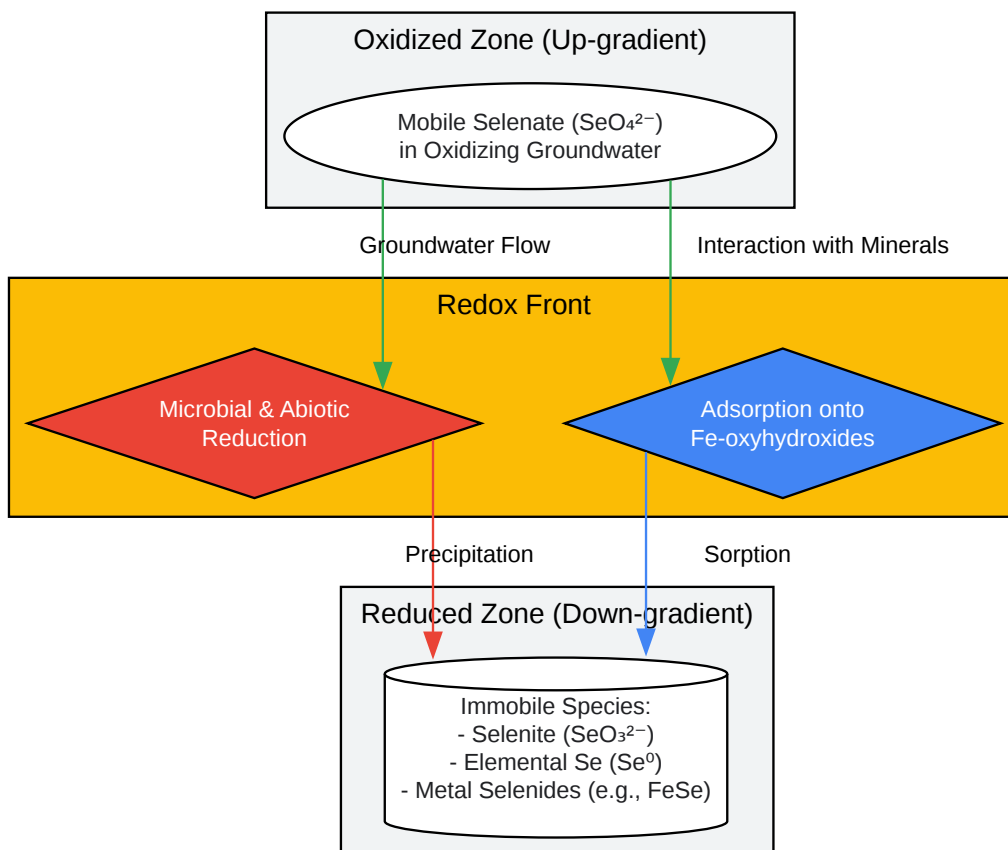
Natural analogue studies investigate geological systems that have processes and conditions similar to those expected in a radioactive waste repository over long timescales.[4] These studies provide invaluable data to validate conceptual and numerical models of radionuclide migration. Uranium roll-front deposits, which are formed by the movement of oxidizing groundwater through a reducing sandstone aquifer, offer an excellent natural analogue for studying the redox-sensitive behavior of selenium.[2][5][6]

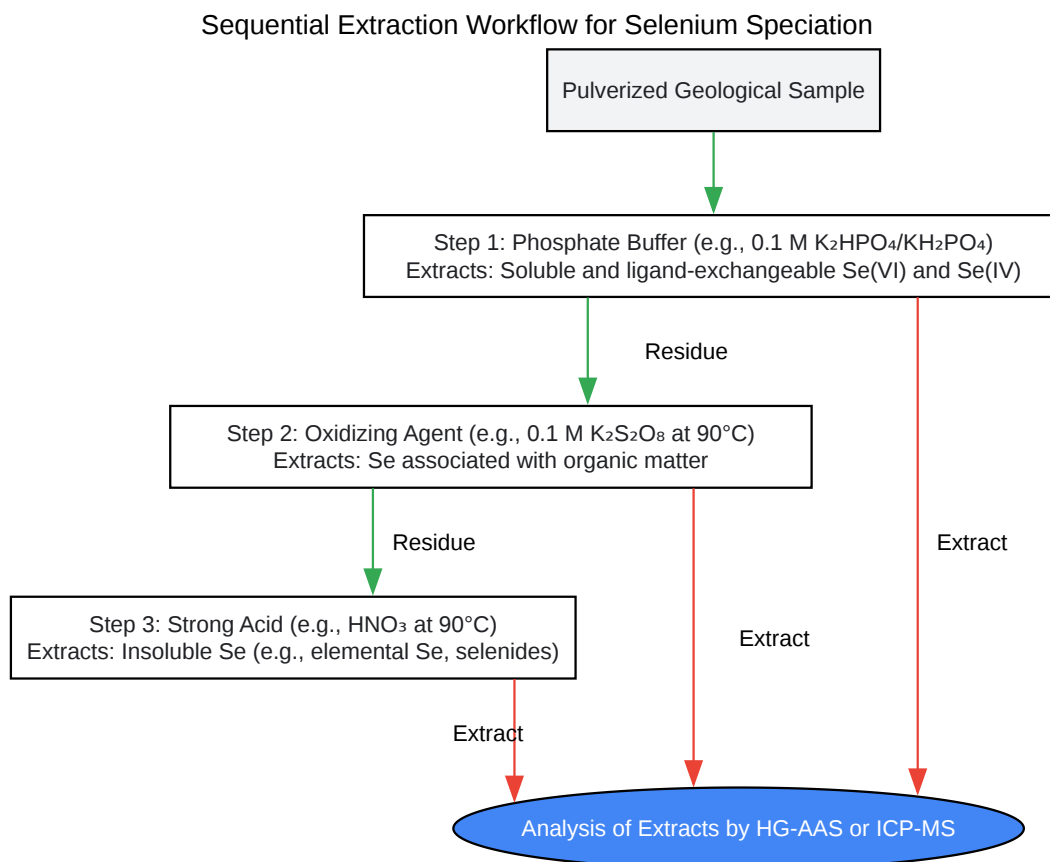
## Geochemical Behavior of Selenium in Natural Analogues

Uranium roll-front deposits are characterized by a distinct zonation of redox conditions, creating a natural laboratory to study the fate of redox-sensitive elements like selenium.[2][5][6] The primary features of these deposits are an oxidized (up-gradient) zone, a reduced (down-gradient) zone, and a sharp redox front where the two meet.

Logical Relationship of Selenium Migration and Sequestration in a Uranium Roll-Front Deposit

## Selenium Geochemical Cycle in a Uranium Roll-Front Deposit





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